

Technical Guide on the Safe Handling of 2-Acetylthiazole-<sup>13</sup>C<sub>2</sub>

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Compound of Interest		
Compound Name:	2-Acetylthiazole-13C2	
Cat. No.:	B12372530	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling procedures for 2-Acetylthiazole-<sup>13</sup>C<sub>2</sub>, a stable isotope-labeled compound. While this document focuses on the <sup>13</sup>C<sub>2</sub> labeled variant, the safety and handling precautions are analogous to those for the unlabeled 2-Acetylthiazole, as the presence of stable, non-radioactive isotopes does not alter the chemical reactivity or toxicity of the molecule. This guide is intended to be a resource for laboratory personnel to ensure safe handling and use in research and development settings.

## **Section 1: Chemical and Physical Properties**

2-Acetylthiazole is a volatile organic compound with a distinct odor. Its physical and chemical properties are crucial for understanding its behavior and for implementing appropriate safety measures.



Property	Value	Source
Molecular Formula	C₅H₅NOS	[1][2]
Molecular Weight	127.17 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid or solid	[1][3]
Odor	Popcorn, nutty, hazelnut, cocoa, peanut-like	[1][3]
Melting Point	64.5 - 65.5 °C	[1][4]
Boiling Point	89.0 - 91.0 °C @ 12.00 mm Hg	[1]
Flash Point	78 °C / 172.4 °F	[3][5]
Density	1.220 - 1.231 g/ml at 20°C	[1][3]
Solubility	Insoluble in water; Soluble in fats, oils, and most organic solvents	[1][3]

## Section 2: Hazard Identification and Safety Precautions

2-Acetylthiazole is classified as a combustible liquid and is harmful if swallowed. It can also cause skin and eye irritation.

## **GHS Hazard Statements**

- H227: Combustible liquid.[6]
- H302: Harmful if swallowed.[6]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.



## **Precautionary Statements**

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[7]
- P264: Wash hands and any exposed skin thoroughly after handling.[6][7]
- P270: Do not eat, drink or smoke when using this product.[6][7]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- P403 + P235: Store in a well-ventilated place. Keep cool.[7]
- P501: Dispose of contents/container to an approved waste disposal plant.[7]

## **Toxicity Data Summary**



Endpoint	Result	Source
Genotoxicity	Not genotoxic	[8]
Skin Sensitization	Exposure is below the dermal sensitization threshold (DST) for non-reactive materials (900 µg/cm²)	[8]
Repeated Dose Toxicity	Insufficient data available. Systemic exposure is below the Threshold of Toxicological Concern (TTC) for a Cramer Class II material at current use levels.	[8]
Reproductive Toxicity	Insufficient data available.  Systemic exposure is below the TTC for a Cramer Class II material at current use levels.	[8]

## **Section 3: Handling and Storage**

Proper handling and storage are essential to minimize exposure and ensure the stability of 2-Acetylthiazole-<sup>13</sup>C<sub>2</sub>.

## Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin and eyes. Do not breathe vapors or mists.[5][9]
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.[5][9]
- Wash hands thoroughly after handling.[5]
- Take precautions against static discharge, as vapors may form explosive mixtures with air upon intense heating.[7]



## **Storage**

- Store in a tightly closed container in a cool, dry, and dark place.[3][5][9]
- Keep away from heat, sources of ignition, and strong oxidizing agents.[5][9]
- The quality should be checked if stored for more than 12 months.[3]

## Section 4: Experimental Protocol for Safe Handling

The following is a general protocol for handling 2-Acetylthiazole-<sup>13</sup>C<sub>2</sub> in a laboratory setting. This should be adapted to specific experimental needs and institutional safety guidelines.

Objective: To safely weigh and dissolve a specific amount of 2-Acetylthiazole-<sup>13</sup>C<sub>2</sub> for use in an experiment.

#### Materials:

- 2-Acetylthiazole-<sup>13</sup>C<sub>2</sub>
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriate solvent
- Volumetric flask
- Personal Protective Equipment (lab coat, safety goggles, chemical-resistant gloves)
- · Chemical fume hood

#### Procedure:

- Preparation:
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.



- Don all required PPE.
- Gather all necessary materials and place them inside the fume hood.

#### · Weighing:

- Tare the analytical balance with the weighing paper or boat.
- Carefully transfer the desired amount of 2-Acetylthiazole-<sup>13</sup>C<sub>2</sub> onto the weighing paper using a clean spatula.
- Record the exact weight.

#### Dissolution:

- Carefully transfer the weighed compound into the volumetric flask.
- Add a small amount of the chosen solvent to the weighing paper to rinse any remaining compound into the flask.
- Add solvent to the flask, filling to approximately half the final volume.
- Swirl the flask gently to dissolve the compound.
- Once dissolved, add solvent to the calibration mark on the neck of the flask.
- Cap the flask and invert several times to ensure a homogenous solution.

#### Cleanup:

- Clean the spatula and any other contaminated equipment with an appropriate solvent in the fume hood.
- Dispose of the weighing paper and any other contaminated disposable materials in the designated chemical waste container.
- Wipe down the work area within the fume hood.
- Post-Handling:



- Remove gloves and lab coat before leaving the laboratory.
- Wash hands thoroughly with soap and water.

## Section 5: Emergency Procedures First-Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[5]
- In Case of Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.[5]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention.[5]
- If Swallowed: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls
  of milk or water. Never give anything by mouth to an unconscious person. Get medical aid
  immediately.[5]

## **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcoholresistant foam.[5]
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may spread along floors, forming explosive mixtures with air on intense heating.[7] Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

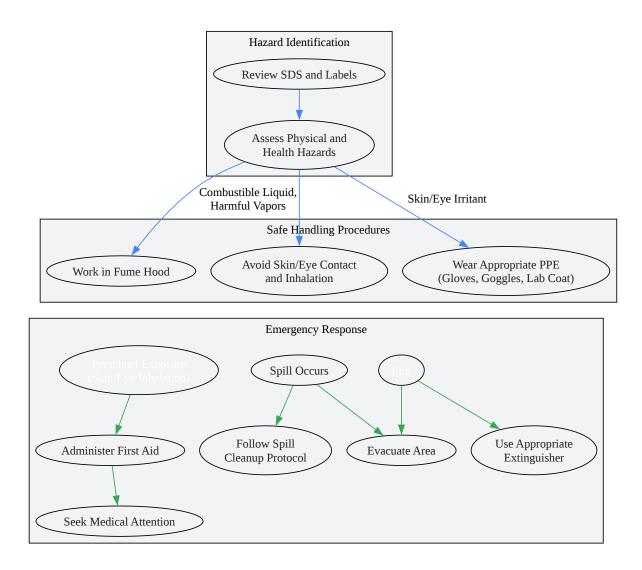
### **Accidental Release Measures**



- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., dry sand or earth) and place it in a chemical waste container.[5] Clean the affected area with an appropriate solvent.

# Section 6: Visualized Workflows Hazard Identification and Response Workflowdot





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